

An In-depth Technical Guide to the Chemical and Physical Properties of Acephenanthrylene

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Compound of Interest

Compound Name: Acephenanthrylene

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Introduction

Acephenanthrylene (CAS No. 201-06-9) is a tetracyclic polycyclic aromatic hydrocarbon (PAH) with the molecular formula $C_{16}H_{10}$.^{[1][2]} As an ortho- and peri-fused polycyclic arene, its unique structure contributes to its distinct chemical and physical properties.^[3] This technical guide provides a comprehensive overview of the available data on **acephenanthrylene**, including its physical and chemical characteristics, synthesis, and spectroscopic data. This document is intended to serve as a valuable resource for researchers and professionals working with this compound.

Chemical and Physical Properties

The chemical and physical properties of **acephenanthrylene** are summarized in the tables below. These values are compiled from various chemical databases and literature sources.

Table 1: General and Physical Properties of Acephenanthrylene

Property	Value	Source(s)
CAS Number	201-06-9	[1][4]
Molecular Formula	C ₁₆ H ₁₀	[1][5]
Molecular Weight	202.25 g/mol	[3][5]
Appearance	Yellow crystalline solid	[6]
Melting Point	140-141 °C	[6]
Boiling Point	405.7 °C at 760 mmHg	[5][6]
Density	1.246 g/cm ³	[5][6]
Flash Point	188.6 °C	[5][6]
Water Solubility	log10WS: -5.93 (calculated)	[1]
Octanol/Water Partition Coefficient (logP)	4.477 (Crippen Calculated Property)	[1]
Vapor Pressure	2.01E-06 mmHg at 25°C	[6]
Refractive Index	1.795	[6]

Table 2: Calculated Thermochemical Properties of Acephenanthrylene

Property	Value	Unit	Source
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	491.18	kJ/mol	[1]
Enthalpy of Formation at Standard Conditions (gas, $\Delta_f H^\circ_{\text{gas}}$)	367.77	kJ/mol	[1]
Enthalpy of Fusion at Standard Conditions ($\Delta_{\text{fus}} H^\circ$)	24.49	kJ/mol	[1]
Enthalpy of Vaporization at Standard Conditions ($\Delta_{\text{vap}} H^\circ$)	59.09	kJ/mol	[1]
McGowan's Characteristic Volume (McVol)	158.460	ml/mol	[1]
Critical Pressure (Pc)	3072.75	kPa	[1]

Experimental Protocols

Synthesis of Acephenanthrylene

The synthesis of **acephenanthrylene** has been reported by Scott, Reinhardt, and Roelofs in 1985. The preparation involves a four-step process starting from the cyclization of 4-(5-acenaphthenyl)butyric acid.[2][7] While the full detailed experimental protocol from the original publication is not provided here, the general synthetic strategy is outlined below. This synthesis is a key method for obtaining the **acephenanthrylene** core structure.

Synthesis Workflow Diagram



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Caption: A generalized workflow for the synthesis of **acephenanthrylene**.

Characterization Methods

Standard analytical techniques are used to characterize **acephenanthrylene**.

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is suitable for the identification and quantification of **acephenanthrylene**, particularly in environmental samples or combustion effluents.[3][8]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{13}C NMR data for **acephenanthrylene** is available in spectral databases, which is crucial for structural elucidation.[9]
- Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy: While specific experimental IR and UV-Vis spectra for **acephenanthrylene** are not readily available in public domains, these techniques are generally applicable for the characterization of PAHs.[10] Theoretical calculations have been used to predict the UV-Vis spectra of related compounds.[11]

Chemical Reactivity and Stability

Acephenanthrylene is a polycyclic aromatic hydrocarbon and is expected to undergo electrophilic substitution reactions, similar to other PAHs.[12] However, due to the presence of a vinylic bridge, it is susceptible to photolytic oxidation, which limits its persistence as an atmospheric pollutant.[2] The reactivity of the 9,10-bond in the related phenanthrene molecule is high, resembling an alkene double bond, suggesting that the corresponding region in **acephenanthrylene** could also be a site for addition reactions.[12]

Biological Activity

There is limited specific information available on the biological activity or signaling pathways of **acephenanthrylene** itself. However, PAHs as a class are known for their potential carcinogenicity and mutagenicity.[8] Studies on derivatives, such as benz[j]aceanthrylene, have

shown mutagenic activity. Further research is needed to fully elucidate the toxicological profile of **acephenanthrylene**.

Conclusion

This technical guide provides a summary of the currently available chemical and physical data for **acephenanthrylene**. The quantitative data presented in a structured format, along with an overview of its synthesis and characterization, should serve as a useful starting point for researchers and professionals. Further experimental work is required to fully detail its spectroscopic properties, reactivity, and biological effects.

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